

# An In-depth Technical Guide to 4-Chlorobenzenesulfonic Acid

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## Compound of Interest

Compound Name: 4-Chlorobenzenesulfonic acid

Cat. No.: B151769

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-chlorobenzenesulfonic acid**, a versatile chemical compound with significant applications in various scientific and industrial fields, including pharmaceutical development. This document details its chemical and physical properties, experimental protocols for its synthesis, and its primary applications.

## Core Chemical Information

**4-Chlorobenzenesulfonic acid** (CBSA) is an organosulfur compound, specifically an aromatic sulfonic acid.<sup>[1]</sup> It is characterized by a benzene ring substituted with a sulfonic acid group (-SO<sub>3</sub>H) and a chlorine atom at the para position.<sup>[2]</sup> This structure imparts strong acidic properties and makes it a valuable intermediate in organic synthesis.<sup>[1][2]</sup>

Molecular Formula: C<sub>6</sub>H<sub>5</sub>ClO<sub>3</sub>S<sup>[1][3][4][5]</sup>

Molecular Weight: 192.62 g/mol <sup>[1][3][4][6][7]</sup>

## Physicochemical Properties

**4-Chlorobenzenesulfonic acid** is typically a white to off-white or grayish crystalline solid at room temperature.<sup>[1][2]</sup> It is known to be stable under normal conditions but can be hygroscopic.<sup>[1]</sup> Its high solubility in water is a key characteristic, stemming from the polar sulfonic acid group which can form hydrogen bonds.<sup>[1][6]</sup>

Property	Value	References
CAS Number	98-66-8	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	White to off-white/greyish crystalline solid	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	67 °C (for hydrated form); also reported as 102 °C	<a href="#">[8]</a> <a href="#">[9]</a>
Boiling Point	149 °C at 22 mmHg	<a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Water Solubility	Highly soluble, forms a clear solution	<a href="#">[1]</a> <a href="#">[6]</a>
pKa	-0.83 ± 0.50 (Predicted)	<a href="#">[2]</a> <a href="#">[9]</a>
Density	~1.65 g/cm <sup>3</sup>	<a href="#">[6]</a>
Stability	Stable under ambient conditions; incompatible with strong oxidizing agents.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[10]</a>

## Spectral Data

Spectroscopic data is crucial for the identification and characterization of **4-chlorobenzenesulfonic acid**. Key spectral information is summarized below.

Spectrum Type	Key Features / Peaks	References
$^1\text{H}$ NMR	Signals typically observed around 7.5-7.8 ppm, corresponding to the aromatic protons.	
$^{13}\text{C}$ NMR	Aromatic carbon signals are expected in the typical range for substituted benzene rings.	
Mass Spec (MS)	Molecular ion peak corresponding to its molecular weight.	<a href="#">[4]</a> <a href="#">[5]</a>
Infrared (IR)	Characteristic peaks for S=O, C-S, and aromatic C-H and C=C bonds.	<a href="#">[4]</a> <a href="#">[5]</a>

## Experimental Protocols: Synthesis

The most common method for synthesizing **4-chlorobenzenesulfonic acid** is through the electrophilic aromatic substitution of chlorobenzene.[\[1\]](#) This process, known as sulfonation, typically involves reacting chlorobenzene with concentrated sulfuric acid or fuming sulfuric acid (oleum).

### Sulfonation of Chlorobenzene

This protocol details a common laboratory-scale synthesis of **4-chlorobenzenesulfonic acid**.

Materials:

- Chlorobenzene
- 98% Concentrated Sulfuric Acid
- 10% Fuming Sulfuric Acid (Oleum)
- Sodium Chloride (for salting out)

- Deionized Water

- Ice

Equipment:

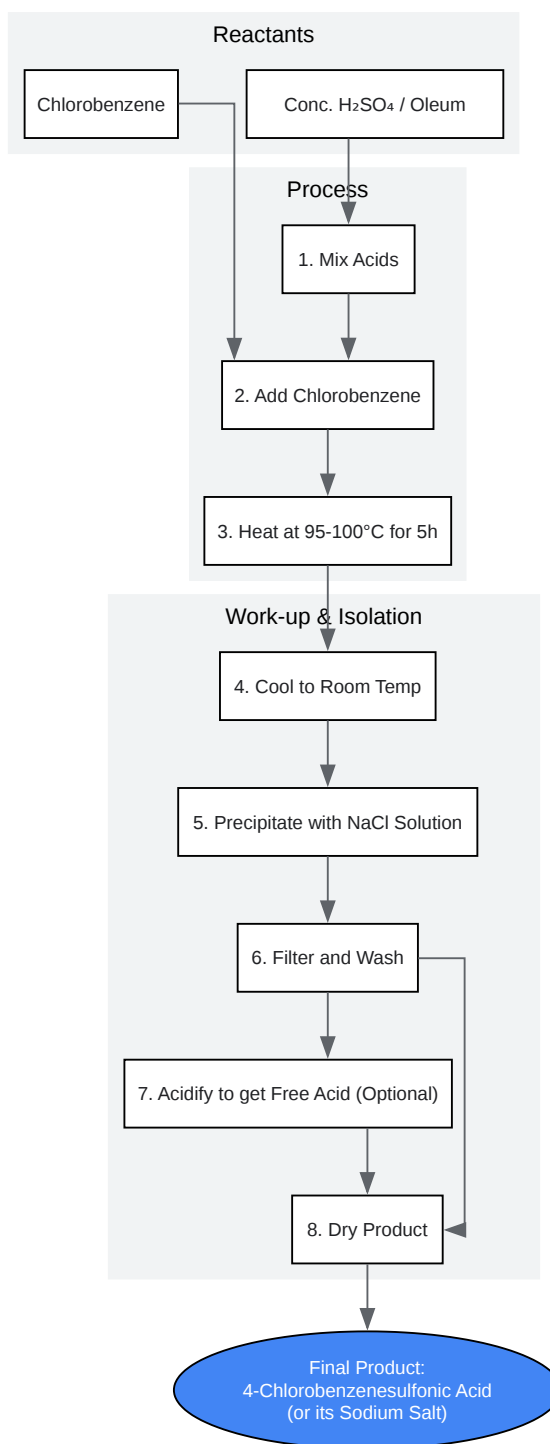
- Reaction flask with a stirrer
- Heating mantle
- Condenser
- Dropping funnel
- Beakers
- Buchner funnel and filter paper

Procedure:

- **Reaction Setup:** In a reaction flask equipped with a stirrer and condenser, add a mixture of 98% concentrated sulfuric acid and 10% fuming sulfuric acid. Stir the mixture for approximately 15 minutes to ensure homogeneity.
- **Addition of Chlorobenzene:** Gradually add dry chlorobenzene to the stirred acid mixture through a dropping funnel.
- **Heating:** Heat the reaction mixture to 95-100°C and maintain this temperature with continuous stirring for about 5 hours. The progress of the reaction can be monitored by checking for the complete solubility of a sample of the reaction mixture in water.
- **Work-up and Isolation:** Once the reaction is complete, cool the mixture to room temperature.
- **Precipitation:** The product can be isolated as its sodium salt. Cautiously pour the cooled reaction mixture into a beaker containing a saturated solution of sodium chloride. This will cause the sodium salt of **4-chlorobenzenesulfonic acid** to precipitate.

- **Filtration and Washing:** Collect the precipitated sodium 4-chlorobenzenesulfonate by vacuum filtration. Wash the crystals with a cold, saturated sodium chloride solution to remove excess acid and other impurities.
- **Conversion to Free Acid (Optional):** To obtain the free sulfonic acid, the sodium salt can be dissolved in a minimal amount of hot water and then acidified with concentrated hydrochloric acid. Upon cooling, **4-chlorobenzenesulfonic acid** will crystallize out.
- **Drying:** Dry the final product (either the sodium salt or the free acid) in a desiccator or a vacuum oven at a low temperature.

## Synthesis Workflow: Sulfonation of Chlorobenzene

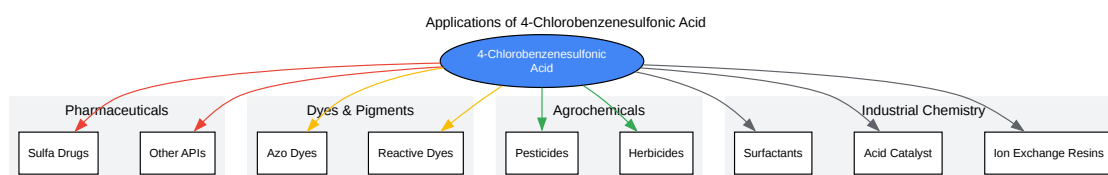
[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **4-chlorobenzenesulfonic acid**.

# Applications in Research and Drug Development

**4-Chlorobenzenesulfonic acid** is a key building block in the synthesis of a wide range of organic molecules. Its reactivity, stemming from the sulfonic acid group and the chlorine-substituted benzene ring, makes it highly versatile.

## Key Application Areas

- **Pharmaceuticals:** It serves as an essential intermediate in the manufacturing of various pharmaceuticals, particularly sulfa drugs, which are a class of antibacterial agents.<sup>[1]</sup>
- **Dyes and Pigments:** It is widely used in the dye industry as a key intermediate for synthesizing various colorants.<sup>[1]</sup>
- **Agrochemicals:** The compound is utilized in the production of certain pesticides, herbicides, and fungicides.<sup>[6]</sup>
- **Surfactants and Detergents:** It can be converted into surfactants used in cleaning products.<sup>[1]</sup>
- **Catalysis:** Due to its acidic nature, it can act as a catalyst in some organic reactions, such as esterification.
- **Ion Exchange Resins:** It is also used in the preparation of ion exchange resins.<sup>[1]</sup>



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Caption: Major application areas of **4-chlorobenzenesulfonic acid**.

## Safety and Handling

**4-Chlorobenzenesulfonic acid** is a corrosive substance that requires careful handling to avoid exposure. It can cause severe skin burns and eye damage. Inhalation may lead to chemical burns in the respiratory tract.

### Hazard Information

Hazard Type	GHS Classification	Precautionary Statements	References
Acute Oral Toxicity	Acute Tox. 4 (H302: Harmful if swallowed)	P270, P301+P312	[7]
Skin Corrosion	Skin Corr. 1B/1C (H314: Causes severe skin burns and eye damage)	P260, P280, P303+P361+P353	[7]
Eye Damage	Eye Dam. 1 (H318: Causes serious eye damage)	P280, P305+P351+P338	

## Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, chemical-resistant gloves, and protective clothing. A respirator may be necessary if dust is generated.[7]
- Ventilation: Use in a well-ventilated area, preferably under a chemical fume hood.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.



- First Aid (Eyes): Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- First Aid (Skin): Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical aid.
- First Aid (Ingestion): Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Get medical aid immediately.

## Conclusion

**4-Chlorobenzenesulfonic acid** is a cornerstone intermediate in the chemical industry, with a significant impact on the development of pharmaceuticals, dyes, and agrochemicals. Its synthesis via sulfonation of chlorobenzene is a well-established process. A thorough understanding of its properties, synthesis, and handling is essential for researchers and professionals working with this versatile compound.

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